

An In-depth Technical Guide to Sodium Hexafluorozirconate (CAS: 16925-26-1)

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Compound of Interest

Compound Name: Sodium hexafluorozirconate

Cat. No.: B15195084

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **sodium hexafluorozirconate** (Na_2ZrF_6), covering its physicochemical properties, synthesis methodologies, applications, and toxicological profile. While not a direct therapeutic agent, its constituent elements and related zirconium compounds have significant relevance in modern biomedical research and drug development, which this guide will also explore.

Physicochemical Properties

Sodium hexafluorozirconate is an inorganic salt that typically appears as a white, crystalline solid.^[1] Its core properties are summarized below. Notably, some standard physical constants such as solid density and a precise decomposition temperature are not consistently reported in the literature, and conflicting data exists regarding its solubility, likely due to hydrolysis.

Property	Value	Source(s)
CAS Number	16925-26-1	[2][3]
Molecular Formula	Na ₂ ZrF ₆	[2][3]
Molecular Weight	251.19 g/mol	[2][3]
Appearance	White crystalline powder / solid	[1]
Melting Point	Decomposes upon heating	
Boiling Point	Not Applicable	[1]
Solid Density	Data not consistently reported	
Solubility in Water	Sparingly soluble; undergoes hydrolysis. Some sources report it reacts violently with water.	[1]

Synthesis of Sodium Hexafluorozirconate

There are several established methods for the synthesis of **sodium hexafluorozirconate**. While detailed, standardized protocols are not readily available in public literature, the following sections outline the core methodologies based on known chemical reactions.

Experimental Methodologies

Method 1: Reaction of Zirconium Hydroxide with Sodium Bifluoride This method involves the reaction of a zirconium source, zirconium hydroxide (Zr(OH)₄), with a fluorinating agent, sodium bifluoride (NaHF₂), under acidic conditions.

- Precursors: Zirconium hydroxide (Zr(OH)₄), Sodium bifluoride (NaHF₂)
- Protocol Outline:
 - Zirconium hydroxide is reacted with sodium bifluoride in a controlled molar ratio. An excess of NaHF₂ may be used to ensure the reaction proceeds to completion.

- The reaction is conducted in chemically resistant containers (e.g., polypropylene) to prevent corrosion from fluoride species.
- The resulting **sodium hexafluorozirconate** is typically isolated via crystallization, followed by filtration and drying.
- Product purity can be confirmed using analytical techniques such as X-ray Diffraction (XRD).

Method 2: Hydrothermal Synthesis This protocol uses hexafluorozirconic acid (H_2ZrF_6) and a sodium source under high-temperature and high-pressure conditions.

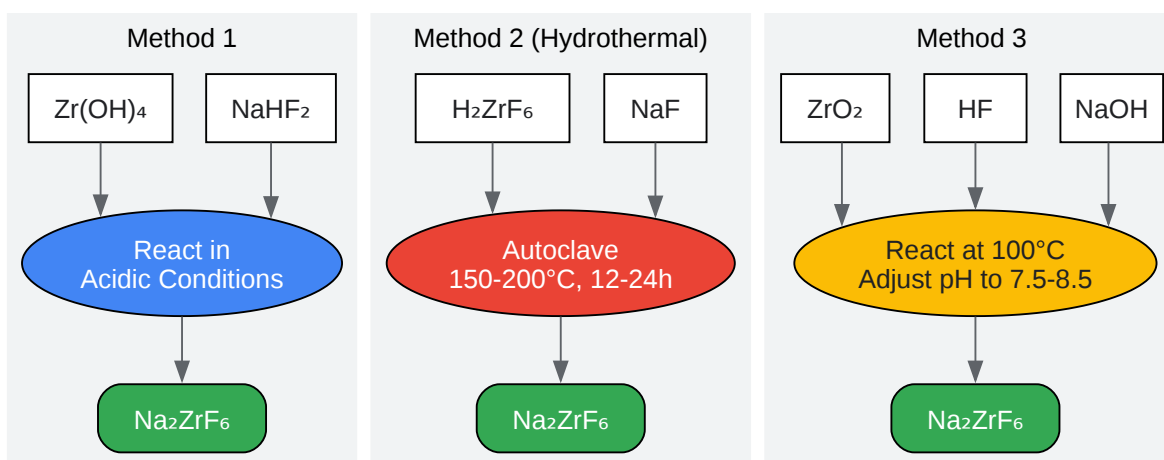
- Precursors: Hexafluorozirconic acid (H_2ZrF_6), Sodium fluoride (NaF)
- Protocol Outline:
 - A precursor solution is prepared by combining hexafluorozirconic acid and sodium fluoride, typically in a 1:2 molar ratio.
 - The solution is placed in a sealed autoclave.
 - The vessel is heated to a temperature range of 150–200°C for a duration of 12–24 hours.
 - Under these conditions, highly crystalline Na_2ZrF_6 precipitates and can be recovered after cooling. This method can yield a product with >99% purity.

Method 3: Direct Reaction with Zirconium Dioxide This approach synthesizes the compound from zirconium dioxide (ZrO_2), a common and stable zirconium precursor.

- Precursors: Zirconium dioxide (ZrO_2), Hydrofluoric acid (HF), Sodium hydroxide (NaOH)
- Protocol Outline:
 - High-purity zirconium dioxide is slowly added to hydrofluoric acid (e.g., 50% solution) at an elevated temperature, such as 100°C, to form the hexafluorozirconate anion ($[\text{ZrF}_6]^{2-}$).
 - A solution of sodium hydroxide is then added incrementally to neutralize the acid and provide the sodium counter-ions. The pH is carefully maintained in the range of 7.5–8.5.

- The optimal molar ratio of reactants is approximately $\text{ZrO}_2:\text{HF}:\text{NaOH} = 1:2:1.8$.
- The final product precipitates from the solution and can be isolated by filtration. This method can achieve yields greater than 98%.

Synthesis Workflow Diagram



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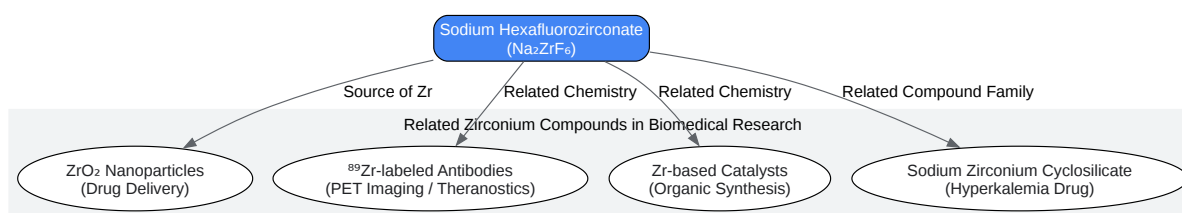
Caption: General workflows for the synthesis of **Sodium Hexafluorozirconate**.

Applications and Relevance to Drug Development

While **sodium hexafluorozirconate** is primarily used in industrial applications such as metal surface treatment and the manufacturing of ceramics and glass,^[2] the broader family of zirconium-based compounds is highly relevant to biomedical science and drug development.

- **Drug Delivery:** Zirconia (ZrO_2) nanoparticles are explored as robust and biocompatible carriers for drug delivery, owing to their high stability in biological environments and tunable surface chemistry.

- **Medical Imaging and Theranostics:** The radioisotope Zirconium-89 (^{89}Zr) is a positron emitter used in Positron Emission Tomography (PET) scans. Its relatively long half-life makes it ideal for labeling monoclonal antibodies, allowing for the precise imaging of tumors and other disease sites. This approach merges diagnostics and therapy (theranostics).
- **Catalysis in Medicinal Chemistry:** Zirconium-based catalysts are utilized in organic synthesis to create complex, biologically active molecules and heterocyclic compounds that form the backbone of many pharmaceuticals.
- **Approved Therapeutics:** A related compound, Sodium Zirconium Cyclosilicate, is an FDA-approved drug for the treatment of hyperkalemia (high potassium levels). It functions as a selective potassium binder in the gastrointestinal tract.



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Caption: Relationship of Na_2ZrF_6 to relevant compounds in biomedical fields.

Toxicological Profile and Safety

The toxicology of **sodium hexafluorozirconate** is influenced by both the zirconium cation and the fluoride anions. It is classified as corrosive and toxic if swallowed or in contact with skin.

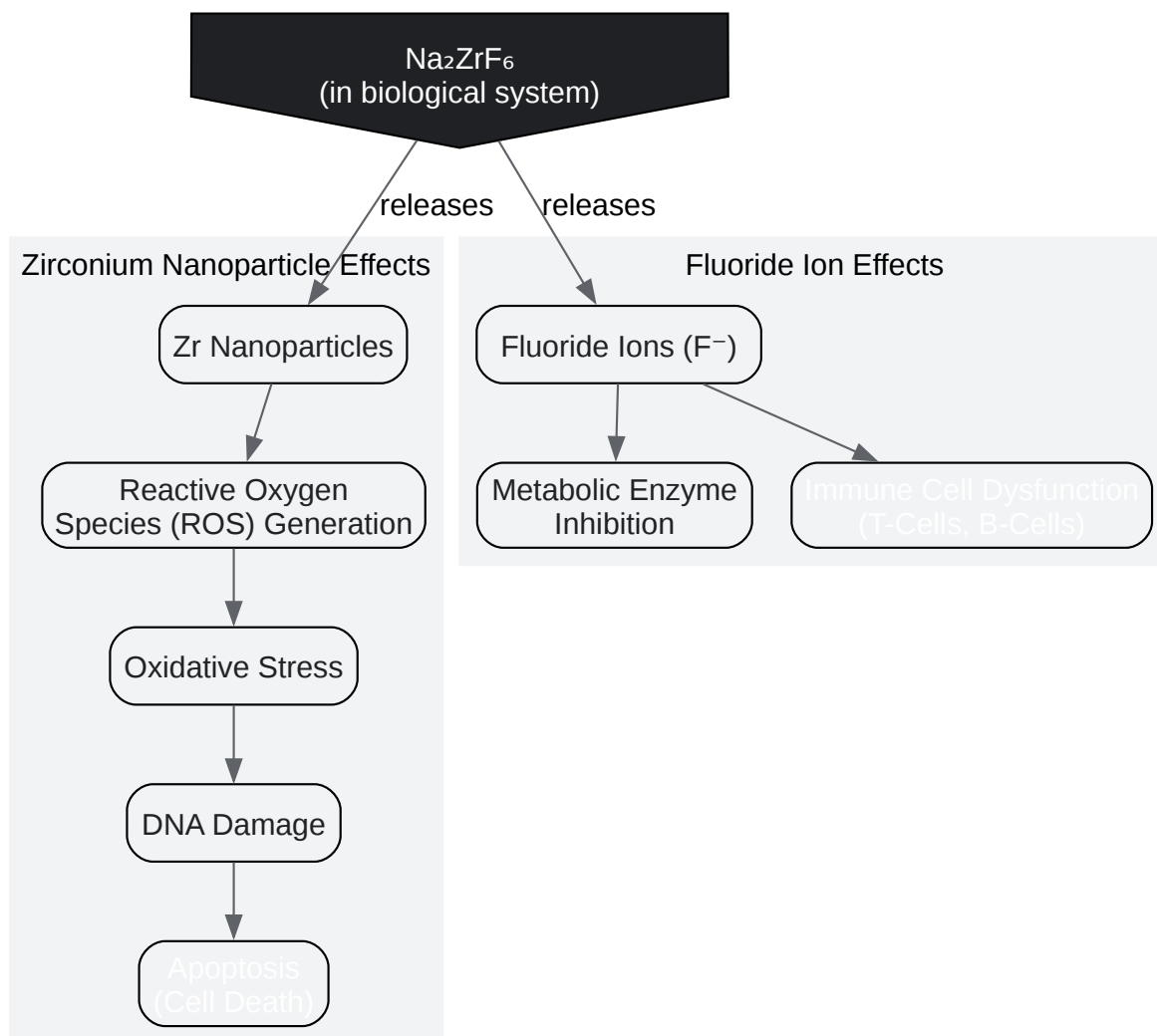
Summary of Hazards

Hazard Type	Description	GHS Classification
Acute Toxicity	Toxic if swallowed or in contact with skin. Harmful if inhaled.	H301 + H311, H332
Corrosivity	Causes severe skin burns and eye damage. Corrosive to the respiratory tract.	H314
Transport	UN 3288, Hazard Class 6.1, Packing Group III	UN 3288

Mechanisms of Toxicity

The toxicity of Na_2ZrF_6 can be attributed to its components upon dissolution and hydrolysis:

- Zirconium:** While bulk zirconium is considered to have low toxicity, zirconium nanoparticles have been shown to induce dose-dependent cytotoxicity. The proposed mechanism involves the generation of Reactive Oxygen Species (ROS), leading to oxidative stress, DNA damage, and ultimately, apoptosis (programmed cell death).
- Fluoride Ions:** The hexafluorozirconate anion releases fluoride (F^-) ions. Excess fluoride is known to be immunotoxic, capable of reducing populations of T-cells and B-lymphocytes. It can also inhibit essential metabolic enzymes by interacting with their active sites, disrupting cellular respiration and energy production.



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Caption: Potential cellular toxicity mechanisms of Na_2ZrF_6 components.

Handling and Safety Precautions

Due to its hazardous nature, strict safety protocols must be followed when handling **sodium hexafluorozirconate**.

- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves, and eye/face protection (safety goggles and face shield).
- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors.
- First Aid:
 - Skin Contact: Immediately take off all contaminated clothing. Rinse skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.
 - Ingestion: Do NOT induce vomiting. Rinse mouth and give two glasses of water to drink. Immediately call a poison center or doctor.
 - Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and call for immediate medical assistance.

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